

An In-depth Technical Guide to 1-Methoxyphenazine: Synthesis, Properties, and Applications

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-Methoxyphenazine

CAS No.: 2876-17-7

Cat. No.: B1209711

[Get Quote](#)

This guide provides a comprehensive technical overview of **1-Methoxyphenazine**, a key heterocyclic compound. Intended for researchers, chemists, and professionals in drug development, this document delves into its fundamental properties, synthesis, chemical reactivity, and burgeoning applications. A clear distinction is drawn between **1-Methoxyphenazine** and its widely used quaternary salt, 1-Methoxy-5-methylphenazinium methyl sulfate (1-methoxy PMS), to provide a nuanced understanding of their respective roles in scientific research.

Core Identification and Physicochemical Properties

1-Methoxyphenazine is a derivative of phenazine, a dibenzo-annulated pyrazine. Its core structure consists of a planar tricyclic system with a methoxy group substituted at the 1-position. This seemingly simple modification imparts specific electronic properties that influence its reactivity and utility as a chemical intermediate.

Table 1: Physicochemical Properties of **1-Methoxyphenazine**

Property	Value	Source(s)
CAS Number	2876-17-7	[1]
Molecular Formula	C ₁₃ H ₁₀ N ₂ O	[1]
Molecular Weight	210.24 g/mol	[1]
Appearance	Light yellow to orange powder/crystal	
Melting Point	171-173 °C	
IUPAC Name	1-methoxyphenazine	[1]
Synonyms	Phenazine, 1-methoxy-	[1]

Synthesis of 1-Methoxyphenazine: A Detailed Protocol

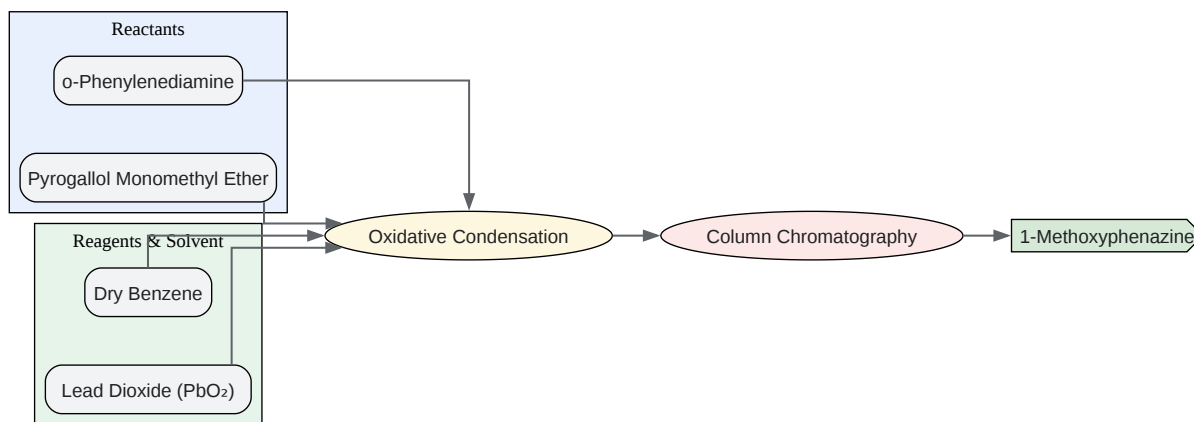
The synthesis of **1-Methoxyphenazine** is classically achieved through the oxidative condensation of an *o*-phenylenediamine with a substituted catechol derivative. The following protocol is adapted from a well-established procedure, providing a reliable method for laboratory-scale synthesis.[2]

Causality of Experimental Choices:

- **Oxidizing Agent:** Lead dioxide (PbO₂) is employed as a potent but selective oxidizing agent. Its role is to facilitate the oxidative cyclization of the reaction intermediates to form the phenazine ring system.
- **Solvent:** Dry benzene is used as the reaction solvent due to its inert nature and its ability to azeotropically remove water that may be formed during the reaction, driving the equilibrium towards product formation.
- **Reactants:** Pyrogallol monomethyl ether serves as the source of the methoxy-substituted benzene ring, while *o*-phenylenediamine provides the second aromatic ring and the nitrogen atoms for the pyrazine core.

Experimental Protocol: Synthesis of 1-Methoxyphenazine

- Preparation of the Oxidizing Agent Suspension: In a suitable reaction vessel, suspend 200 g (0.42 mole) of powdered lead dioxide in 3 L of dry benzene.[2]
- Addition of Pyrogallol Monomethyl Ether: To this suspension, add a solution of 10 g (0.07 mole) of pyrogallol monomethyl ether in benzene.[2] Agitate the mixture vigorously for 10-20 minutes. The reddish-brown solid is then filtered.[2]
- Condensation Reaction: To the filtrate, immediately add a solution of 6 g (0.055 mole) of o-phenylenediamine in 500 ml of benzene with mechanical stirring.[2]
- Reaction Monitoring and Work-up: The reaction mixture is stirred, and the progress can be monitored by thin-layer chromatography. Upon completion, the mixture is filtered to remove any remaining solids.
- Purification: The crude product in the filtrate is purified by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of hexane and ethyl acetate) to yield pure **1-Methoxyphenazine**.



[Click to download full resolution via product page](#)

Synthesis workflow for 1-Methoxyphenazine.

Chemical Reactivity and Derivatives

The chemical reactivity of **1-Methoxyphenazine** is centered around the phenazine core and the methoxy substituent.

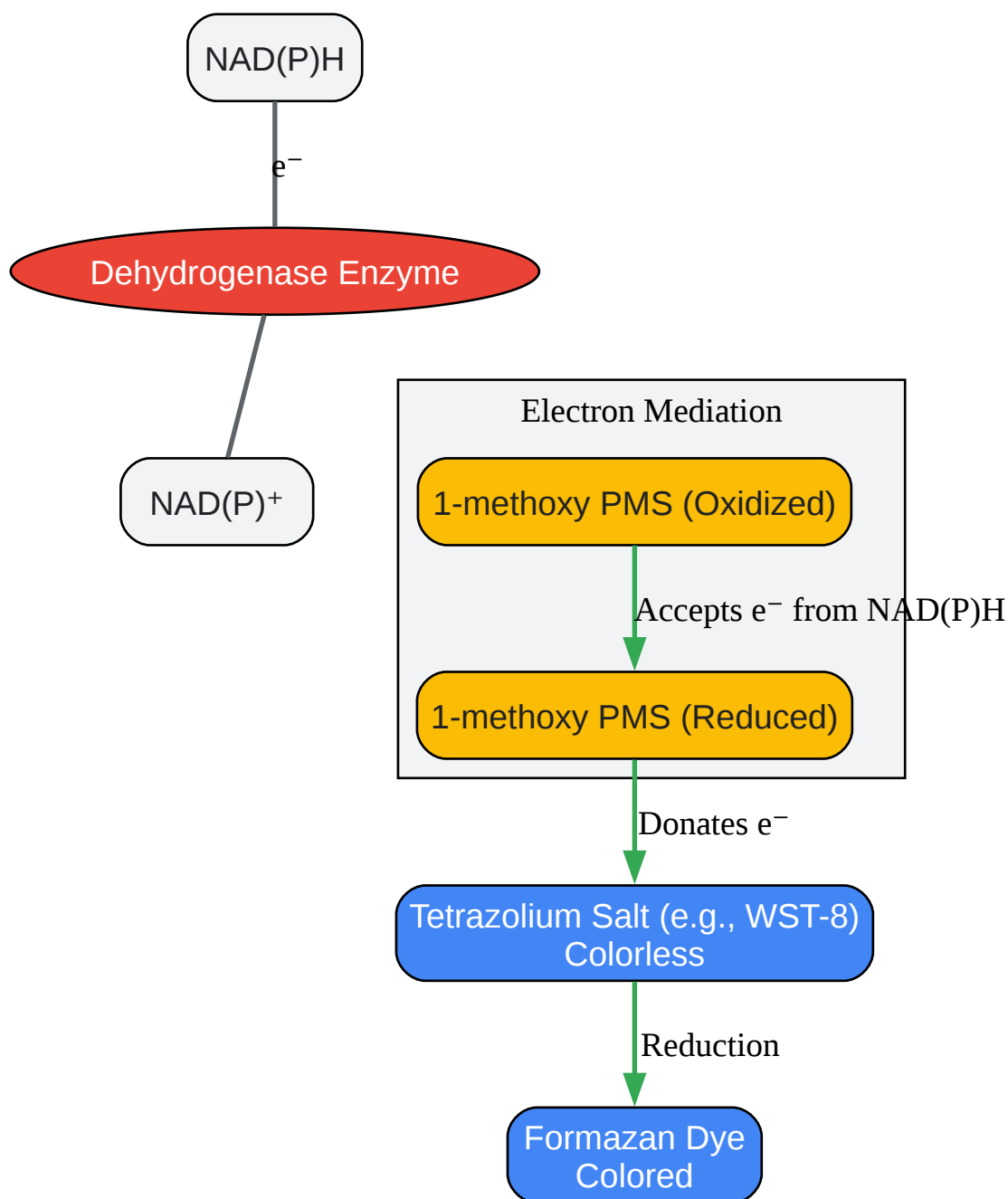
- **Demethylation:** The methoxy group can be cleaved to yield 1-hydroxyphenazine, a biologically active natural product. This is typically achieved by refluxing with a strong acid like hydrobromic acid.[2] This demethylation is a critical step in the synthesis of other important phenazine derivatives, including the antibiotic pyocyanine.[2]
- **N-Alkylation and Oxidation:** The nitrogen atoms in the phenazine ring can be alkylated and oxidized. A prominent example is the formation of 1-Methoxy-5-methylphenazinium methyl sulfate (1-methoxy PMS, CAS: 65162-13-2). This quaternary ammonium salt is a vital tool in biochemistry and diagnostics.[3][4]

The Important Derivative: 1-Methoxy-5-methylphenazinium methyl sulfate (1-methoxy PMS)

While **1-Methoxyphenazine** itself has applications, its derivative, 1-methoxy PMS, is more widely utilized in research settings. It is crucial to understand its function as it is often contextually linked to the parent compound.

1-methoxy PMS is a photochemically stable electron mediator.^[4] This stability is a significant advantage over the more light-sensitive phenazine methosulfate (PMS). Its primary application is in coupled enzymatic assays to quantify the activity of NAD(P)H-dependent dehydrogenases.

Mechanism of Action in Assays: 1-methoxy PMS acts as an intermediate electron carrier, accepting electrons from NAD(P)H (produced by the dehydrogenase) and transferring them to a final electron acceptor, typically a tetrazolium salt (e.g., WST-8, XTT). The reduction of the tetrazolium salt results in the formation of a colored formazan dye, which can be quantified spectrophotometrically.



[Click to download full resolution via product page](#)

Electron mediation by 1-methoxy PMS in enzyme assays.

Applications in Research and Development

1-Methoxyphenazine

- Agrochemical Potential: Phenazine compounds, including **1-Methoxyphenazine**, have shown potential in agricultural applications for the prevention of plant diseases and insect

pests.[5] Their antimicrobial properties make them candidates for the development of novel biopesticides.

- Synthetic Intermediate: As demonstrated, **1-Methoxyphenazine** is a crucial intermediate in the synthesis of other biologically active phenazines.[2] This role as a building block is significant in medicinal chemistry and drug discovery, where the phenazine scaffold is explored for anticancer and antimicrobial activities.[5]

1-Methoxy-5-methylphenazinium methyl sulfate (1-methoxy PMS)

- Enzyme Assays: It is extensively used for the colorimetric determination of lactate dehydrogenase (LDH), succinate dehydrogenase, and other NAD(P)H-dependent enzymes of diagnostic importance.[6]
- Cell Viability and Cytotoxicity Assays: Assays employing 1-methoxy PMS and a tetrazolium salt (like WST-8) are common for measuring cell proliferation and cytotoxicity in drug screening. The amount of formazan produced is directly proportional to the number of viable, metabolically active cells.
- Reactive Oxygen Species (ROS) Induction: 1-methoxy PMS can induce the formation of active oxygen species, which is a property being explored in various biological studies.[7]

Spectral Characterization Data

Access to spectral data is essential for the unambiguous identification and quality control of **1-Methoxyphenazine**.

- Mass Spectrometry (MS): The mass spectrum of **1-Methoxyphenazine** shows a molecular ion peak corresponding to its molecular weight, confirming the compound's identity.[8]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both ^1H and ^{13}C NMR spectra provide detailed information about the chemical environment of the protons and carbon atoms in the molecule, respectively. These spectra are crucial for structural elucidation and purity assessment.[9]

Safety and Handling

For 1-Methoxy-5-methylphenazinium methyl sulfate, it is advised to avoid contact with skin and eyes, and to use it in a well-ventilated area.[10] Standard laboratory safety protocols, including the use of personal protective equipment (PPE) such as gloves and safety glasses, should be followed when handling **1-Methoxyphenazine** and its derivatives. It is important to consult the specific Safety Data Sheet (SDS) for detailed handling and disposal information.

Conclusion

1-Methoxyphenazine is a valuable heterocyclic compound with a well-defined synthesis and clear utility as a chemical intermediate. While its direct biological applications are an area of ongoing research, its derivative, 1-methoxy PMS, has become an indispensable tool in modern biochemistry and cell biology. The continued exploration of the phenazine scaffold promises to uncover new applications for these versatile molecules in medicine and agriculture.

References

- Wrede, F., & Strack, E. (1929). Pyocyanine, the blue pigment of *B. pyocyaneus*. *Berichte der deutschen chemischen Gesellschaft (A and B Series)*, 62(8), 2051-2055. Available at: [\[Link\]](#)
- Kipriyadi, V. A., & Lagonenko, A. L. (2022). Recent Advances in Phenazine Natural Products: Chemical Structures and Biological Activities. *Molecules*, 27(19), 6632. Available at: [\[Link\]](#)
- Pelozo, M. F., et al. (2021). Synthesis of New Hybrid Derivatives from Metronidazole and Eugenol Analogues as Trypanocidal Agents. *Journal of Pharmacy & Pharmaceutical Sciences*, 24, 421-434. Available at: [\[Link\]](#)
- Wikipedia contributors. (2023, November 29). Ullmann condensation. In Wikipedia, The Free Encyclopedia. Retrieved from [\[Link\]](#)
- Human Metabolome Database. (n.d.). ¹³C NMR Spectrum (1D, 15.09 MHz, CDCl₃, experimental) (HMDB0032076). Retrieved from [\[Link\]](#)
- Wiley-VCH GmbH. (2026). 1-METHOXYPHENAZIN - Optional[¹³C NMR] - Chemical Shifts. SpectraBase. Retrieved from [\[Link\]](#)
- John Wiley & Sons, Inc. (2025). 1-METHOXYPHENAZIN - Optional[MS (GC)] - Spectrum. SpectraBase. Retrieved from [\[Link\]](#)

- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 127832, **1-Methoxyphenazine** methosulfate. Retrieved from [\[Link\]](#)
- SynArchive. (n.d.). Ullmann Condensation. Retrieved from [\[Link\]](#)
- Brooke, P. K., et al. (1976). Synthesis of some methoxy- and hydroxy-phenazine-1-carboxylic acids. *Journal of the Chemical Society, Perkin Transactions 1*, (21), 2248-2251. Available at: [\[Link\]](#)
- Pharmaffiliates. (n.d.). 1-Methoxy-5-methylphenazinium Methyl Sulfate. Retrieved from [\[Link\]](#)
- Wikipedia contributors. (2023, December 15). Ullmann reaction. In Wikipedia, The Free Encyclopedia. Retrieved from [\[Link\]](#)
- Monnier, F., & Taillefer, M. (2009). Catalytic C–C, C–N, and C–O Ullmann-Type Coupling Reactions. *Angewandte Chemie International Edition*, 48(38), 6954-6971. Available at: [\[Link\]](#)
- BYJU'S. (n.d.). Ullmann Reaction. Retrieved from [\[Link\]](#)
- Human Metabolome Database. (n.d.). ¹H NMR Spectrum (1D, 90 MHz, CDCl₃, experimental) (HMDB0032076). Retrieved from [\[Link\]](#)
- Cai, M., et al. (2016). Supporting Information - MCM-41-immobilized 1,10-phenanthroline-copper(I) complex: A highly efficient and recyclable catalyst for the coupling of aryl iodides with aliphatic alcohols. *RSC Advances*, 6, 83641-83648. Available at: [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 76137, **1-Methoxyphenazine**. Retrieved from [\[Link\]](#)
- Reddy, K. S., et al. (2012). An Efficient Synthesis of 1-(2-Methoxyphenoxy)-2,3-epoxypropane: Key Intermediate of β -Adrenoblockers. *Organic Process Research & Development*, 16(4), 648-651. Available at: [\[Link\]](#)
- Mallak Specialties Pvt Ltd. (n.d.). Chemical & Pharma Intermediates by Application. Retrieved from [\[Link\]](#)

- Dojindo Molecular Technologies, Inc. (n.d.). Electron Mediator 1-Methoxy PMS. Retrieved from [\[Link\]](#)
- Mlunias. (n.d.). Chemical Intermediates: The Key Role of Chemical Intermediates in the Pharmaceutical Industry. Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 1-Methoxyphenazine | C₁₃H₁₀N₂O | CID 76137 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 2. Organic Syntheses Procedure [\[orgsyn.org\]](https://orgsyn.org)
- 3. 1-Methoxyphenazine methosulfate | C₁₅H₁₆N₂O₅S | CID 127832 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 4. caymanchem.com [\[caymanchem.com\]](https://caymanchem.com)
- 5. mdpi.com [\[mdpi.com\]](https://mdpi.com)
- 6. 1-Methoxyphenazine-methosulfate - Creative Enzymes [\[creative-enzymes.com\]](https://creative-enzymes.com)
- 7. medchemexpress.com [\[medchemexpress.com\]](https://medchemexpress.com)
- 8. spectrabase.com [\[spectrabase.com\]](https://spectrabase.com)
- 9. dev.spectrabase.com [\[dev.spectrabase.com\]](https://dev.spectrabase.com)
- 10. datasheets.scbt.com [\[datasheets.scbt.com\]](https://datasheets.scbt.com)
- To cite this document: BenchChem. [An In-depth Technical Guide to 1-Methoxyphenazine: Synthesis, Properties, and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1209711/docs#an-in-depth-technical-guide-to-1-methoxyphenazine-synthesis-properties-and-applications\]](https://www.benchchem.com/product/b1209711/docs#an-in-depth-technical-guide-to-1-methoxyphenazine-synthesis-properties-and-applications)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)